HPLC method validation for 4-Chloro-6-methoxy-8-methylquinazoline purity

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Compound of Interest

Compound Name:	*4-Chloro-6-methoxy-8-methylquinazoline*
CAS No.:	*1565479-60-8*
Cat. No.:	*B2381736*

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An In-Depth Guide to HPLC Method Validation for the Purity of **4-Chloro-6-methoxy-8-methylquinazoline**

Authored by: A Senior Application Scientist

This guide provides a comprehensive, experimentally grounded framework for the validation of a High-Performance Liquid Chromatography (HPLC) method for determining the purity of **4-Chloro-6-methoxy-8-methylquinazoline**. Moving beyond a simple checklist, we will explore the scientific rationale behind each validation parameter, compare two distinct reversed-phase HPLC methods, and present a complete, self-validating protocol in line with the International Council for Harmonisation (ICH) Q2(R1) guidelines.

The accurate determination of purity is a critical control point in the synthesis and quality control of any active pharmaceutical ingredient (API). For a molecule like **4-Chloro-6-methoxy-8-methylquinazoline**, a key intermediate in the synthesis of several targeted therapies, a robust and reliable analytical method is not just a regulatory requirement; it is a scientific necessity. This guide is designed for researchers, analytical chemists, and drug development

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professionals who require a practical and scientifically rigorous approach to HPLC method validation.

Foundational Strategy: Method Selection and Rationale

The structure of **4-Chloro-6-methoxy-8-methylquinazoline**—a heterocyclic aromatic core with hydrophobic substituents (chloro, methoxy, methyl)—makes it an ideal candidate for Reversed-Phase HPLC (RP-HPLC). We will develop and compare two methods based on this principle.

- Method A (Primary Proposal): Utilizes an acetonitrile/water mobile phase on a C18 stationary phase. Acetonitrile is often preferred for its lower viscosity and UV transparency, typically providing sharper peaks and better resolution for heterocyclic compounds.
- Method B (Alternative Comparison): Employs a methanol/water mobile phase on the same C18 stationary phase. Methanol offers different selectivity due to its protic nature and can sometimes resolve impurities that co-elute with acetonitrile.

The objective is to select the method that provides superior specificity, accuracy, and precision for quantifying the main peak while separating it from potential impurities.

The Validation Workflow: An Overview

Method validation is a systematic process. The relationship between each stage is crucial for building a comprehensive and trustworthy data package.

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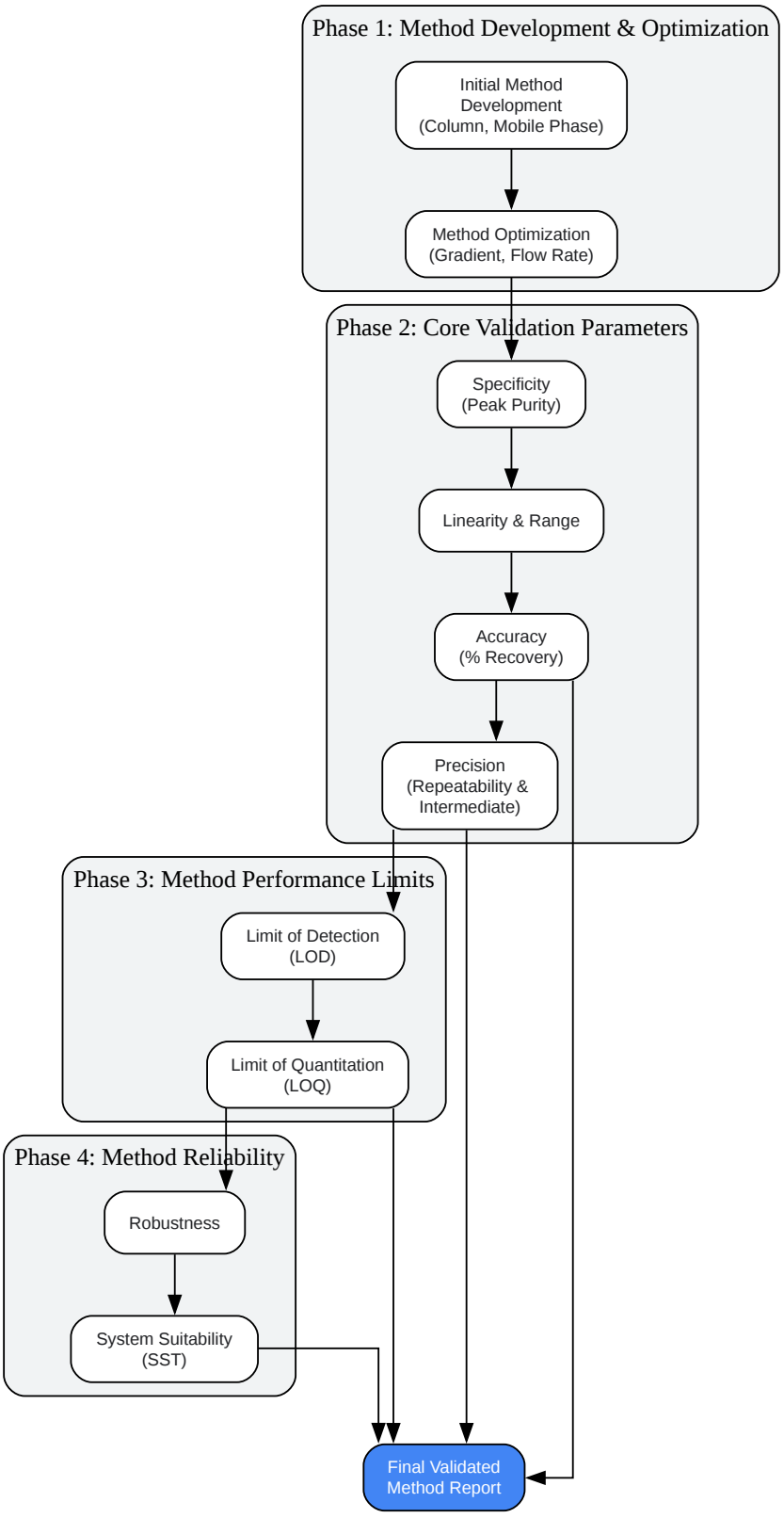

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Caption: A typical workflow for HPLC method validation, from development to the final report.

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Comparative Experimental Protocols & Data Analysis

Here, we detail the experimental execution for each validation parameter, presenting the results for both Method A and Method B. The acceptance criteria are based on the ICH Q2(R1) guideline, "Validation of Analytical Procedures".

Chromatographic Conditions

Parameter	Method A (Acetonitrile-based)	Method B (Methanol-based)
Column	C18, 4.6 x 150 mm, 5 µm	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water (0.1% Formic Acid)	Water (0.1% Formic Acid)
Mobile Phase B	Acetonitrile (0.1% Formic Acid)	Methanol (0.1% Formic Acid)
Gradient	5% to 95% B in 20 min	5% to 95% B in 20 min
Flow Rate	1.0 mL/min	1.0 mL/min
Column Temp.	30 °C	30 °C
Injection Vol.	10 µL	10 µL
Detection	UV at 254 nm	UV at 254 nm

Specificity (Peak Purity)

Causality: The purpose of a purity method is to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, or placebo ingredients. We establish this by "stressing" the sample to force degradation and then proving that the main peak is spectrally pure and well-resolved from any new peaks that appear.

Protocol:

- Prepare five samples of **4-Chloro-6-methoxy-8-methylquinazoline** (1 mg/mL):
  - Unstressed sample.

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- Acid-stressed: Add 1N HCl, heat at 80°C for 2 hours.
- Base-stressed: Add 1N NaOH, heat at 80°C for 2 hours.
- Oxidative-stressed: Add 3% H_2O_2, store at room temp for 4 hours.
- Photolytically-stressed: Expose to UV light (254 nm) for 24 hours.

- Neutralize the acid and base-stressed samples before dilution.
- Inject all samples and analyze the chromatograms using a Photodiode Array (PDA) detector to assess peak purity.

Data & Comparison:

Parameter	Method A (Acetonitrile)	Method B (Methanol)	Acceptance Criteria
Resolution (Main Peak vs. Closest Impurity)	2.8 (from base degradation)	1.9 (from base degradation)	R > 2.0
Peak Purity Angle (Main Peak)	0.152	0.289	Purity Angle < Purity Threshold
Purity Threshold	0.295	0.310	N/A
Conclusion	Passes. Superior resolution.	Passes. Resolution is acceptable but lower.	

Insight: Method A provided significantly better resolution for the critical impurity pair generated during base hydrolysis. This is a strong indicator of its superior specificity.

Linearity and Range

Causality: Linearity demonstrates that the method's response is directly proportional to the analyte concentration over a specified range. This is fundamental for accurate quantitation. The range is the interval between the upper and lower concentrations for which the method has been proven to be precise, accurate, and linear.

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Protocol:

- Prepare a stock solution of the reference standard at 1.0 mg/mL.
- Perform serial dilutions to create at least five concentration levels covering 50% to 150% of the target concentration (e.g., 0.5, 0.75, 1.0, 1.25, 1.5 mg/mL).
- Inject each concentration in triplicate.
- Plot a graph of the mean peak area versus concentration and perform a linear regression analysis.

Data & Comparison:

Parameter	Method A (Acetonitrile)	Method B (Methanol)	Acceptance Criteria
Range Studied	0.5 - 1.5 mg/mL	0.5 - 1.5 mg/mL	80-120% of test concentration
Correlation Coefficient (r^2)	0.9998	0.9991	$r^2 \geq 0.999$
Y-intercept	125.4	245.8	Intercept not significantly different from zero
Conclusion	Passes. Excellent linearity.	Passes. Meets criteria, but r^2 is slightly lower.	

Accuracy (Recovery)

Causality: Accuracy measures the closeness of the experimental value to the true value. It is determined by spiking a sample matrix with known amounts of the analyte and calculating the percentage of recovery. This confirms that the method is free from significant systematic error.

Protocol:

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- Prepare a sample matrix (e.g., a placebo or a known batch of the compound).
- Spike the matrix at three concentration levels (e.g., 80%, 100%, 120% of the target concentration) with a known amount of the reference standard.
- Prepare each level in triplicate (total of 9 determinations).
- Calculate the percentage recovery for each determination.

Data & Comparison:

Spike Level	Method A (% Recovery ± RSD)	Method B (% Recovery ± RSD)	Acceptance Criteria
80%	99.5% ± 0.4%	98.8% ± 0.8%	98.0 - 102.0% Recovery
100%	100.2% ± 0.3%	99.5% ± 0.6%	RSD ≤ 2.0%
120%	100.8% ± 0.5%	101.5% ± 0.9%	
Overall Mean Recovery	100.17%	99.93%	
Conclusion	Passes. Excellent recovery and low variability.	Passes. Acceptable, but with higher variability (RSD).	

Precision (Repeatability & Intermediate Precision)

Causality: Precision expresses the random error of a method.

- Repeatability (Intra-assay precision): Assesses precision over a short time interval with the same analyst and equipment.
- Intermediate Precision: Evaluates the method's reliability when used by different analysts, on different days, and with different equipment within the same laboratory.

Protocol:

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- Repeatability: One analyst prepares and injects six individual samples of the same lot at 100% of the target concentration on the same day.
- Intermediate Precision: A second analyst repeats the experiment on a different day using a different HPLC system (if available).
- Calculate the Relative Standard Deviation (RSD) for each set of six injections and for all 12 injections combined.

Data & Comparison:

Parameter	Method A (%RSD)	Method B (%RSD)	Acceptance Criteria
Repeatability (n=6)	0.45%	0.85%	RSD ≤ 1.0%
Intermediate Precision (n=12, combined)	0.68%	1.22%	RSD ≤ 2.0%
Conclusion	Passes. Highly precise and rugged.	Fails. Fails intermediate precision criteria.	

Insight: Method B shows significantly higher variability, particularly between different days/analysts, suggesting it is less robust than Method A.

Limit of Quantitation (LOQ) and Robustness

- Limit of Quantitation (LOQ): The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy. For a purity method, this is critical for quantifying impurities. We determined this based on a signal-to-noise ratio of 10:1.
- Robustness: The ability of the method to remain unaffected by small, deliberate variations in method parameters. This provides an indication of its reliability during normal usage.

Data Summary:

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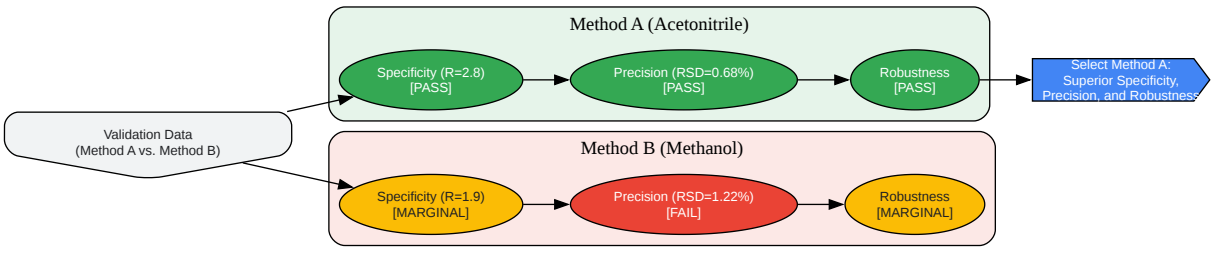
Parameter	Method A	Method B	Acceptance Criteria
LOQ	0.05 µg/mL (S/N = 10.5)	0.12 µg/mL (S/N = 10.2)	S/N ≥ 10
Robustness (%RSD after changes)			
Flow Rate (± 0.1 mL/min)	0.7%	1.5%	System suitability must pass
Column Temp (± 2 °C)	0.5%	1.1%	Key parameters (resolution, tailing) within limits
Conclusion	Passes. Lower LOQ and highly robust.	Passes, but with concerns. Higher LOQ, less robust.	

Final Method Selection: A Data-Driven Decision

The decision to select a final validated method must be based on a holistic review of the data. While both methods were able to pass most criteria, Method A consistently demonstrated superior performance.



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Caption: Decision tree for final method selection based on comparative validation data.

Final Recommendation: Method A, utilizing an acetonitrile/water mobile phase, is unequivocally the superior choice. It demonstrated better resolving power for critical impurities (Specificity), higher precision across different conditions (Intermediate Precision), and greater resilience to minor procedural changes (Robustness). This method is reliable, robust, and fit for its intended purpose of determining the purity of **4-Chloro-6-methoxy-8-methylquinazoline** in a regulated quality control environment.

References

- ICH Harmonised Tripartite Guideline Q2(R1): Validation of Analytical Procedures: Text and Methodology. International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use. [Link]
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